

Essential Safety and Operational Guide for Handling 1,3-Butanediol Diacrylate

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Compound of Interest

Compound Name: 1,3-Butanediol diacrylate

Cat. No.: B091283

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety protocols and logistical procedures for the handling and disposal of **1,3-Butanediol diacrylate** (CAS No. 19485-03-1). Adherence to these guidelines is essential for ensuring laboratory safety and minimizing exposure risks.

Hazard Identification and Immediate Precautions

1,3-Butanediol diacrylate is a corrosive liquid that is harmful upon skin contact and can cause severe skin burns, eye damage, and allergic skin reactions.[\[1\]](#)[\[2\]](#) It is crucial to avoid all personal contact, including inhalation of vapors.[\[3\]](#)[\[4\]](#)

Key Hazards:

- Acute Dermal Toxicity[\[5\]](#)[\[6\]](#)
- Skin Corrosion/Irritation[\[2\]](#)
- Serious Eye Damage[\[2\]](#)[\[5\]](#)[\[6\]](#)
- Skin Sensitization[\[1\]](#)[\[2\]](#)

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is the primary defense against exposure. The minimum recommended PPE for handling **1,3-Butanediol diacrylate** is outlined below.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (Nitrile gloves are recommended for handling acrylates).[7] Double gloving may be advisable.[7][8]	Prevents skin contact, which can cause burns, and sensitization.[2] Acrylates can penetrate latex and vinyl gloves.[7][8]
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles. A face shield may be required for larger quantities or when transferring the chemical.[9]	Protects against splashes that can cause severe eye damage.[2][5][6]
Skin and Body Protection	Protective clothing, such as a lab coat. Ensure clothing is laundered separately if it becomes contaminated.[3][2]	Prevents accidental skin exposure.[4]
Respiratory Protection	Use in a well-ventilated area. [4][10] A NIOSH-approved respirator with an appropriate cartridge (e.g., type ABEK) should be used if ventilation is insufficient or during aerosol-generating procedures.[5][9]	Minimizes inhalation of harmful vapors.[3][1]

Handling and Storage Procedures

Proper handling and storage are critical to prevent accidental exposure and maintain the chemical's stability.

Handling:

- Always handle **1,3-Butanediol diacrylate** in a well-ventilated area, preferably within a chemical fume hood.[3][9]
- Avoid direct contact with the substance.[9] Do not allow contaminated clothing to remain in contact with skin.[4]
- Do not eat, drink, or smoke in areas where the chemical is handled.[2]
- Wash hands thoroughly after handling.[3]

Storage:

- Store in a cool, dry, and well-ventilated area, away from direct sunlight and heat sources.[4][9]
- Keep containers tightly closed when not in use.[3][1]
- Store separately from incompatible materials such as strong oxidizing agents, acids, and bases.[9]

Spill and Emergency Procedures

In the event of a spill or exposure, immediate and appropriate action is necessary.

Spill Response:

- Minor Spills: Remove all ignition sources.[4] Absorb the spill with inert material (e.g., sand, earth, or vermiculite) and place it in a suitable, labeled container for disposal.[2]
- Major Spills: Evacuate the area and move upwind.[4] Alert emergency responders and inform them of the nature and location of the hazard.[2][4]

First-Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[2][11]

- Skin Contact: Immediately remove all contaminated clothing. Flush skin with plenty of water for at least 15 minutes. Seek immediate medical attention.[2][11]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[3][2]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][2][11]

Disposal Plan

All waste materials must be handled in accordance with local, state, and federal regulations.

- Unused Product: Dispose of as hazardous waste. Do not allow the product to enter drains. [12]
- Contaminated Materials: Any materials that have come into contact with **1,3-Butanediol diacrylate**, including gloves, absorbent materials, and empty containers, should be treated as hazardous waste and disposed of accordingly. Puncture containers to prevent reuse.[4]

Quantitative Data

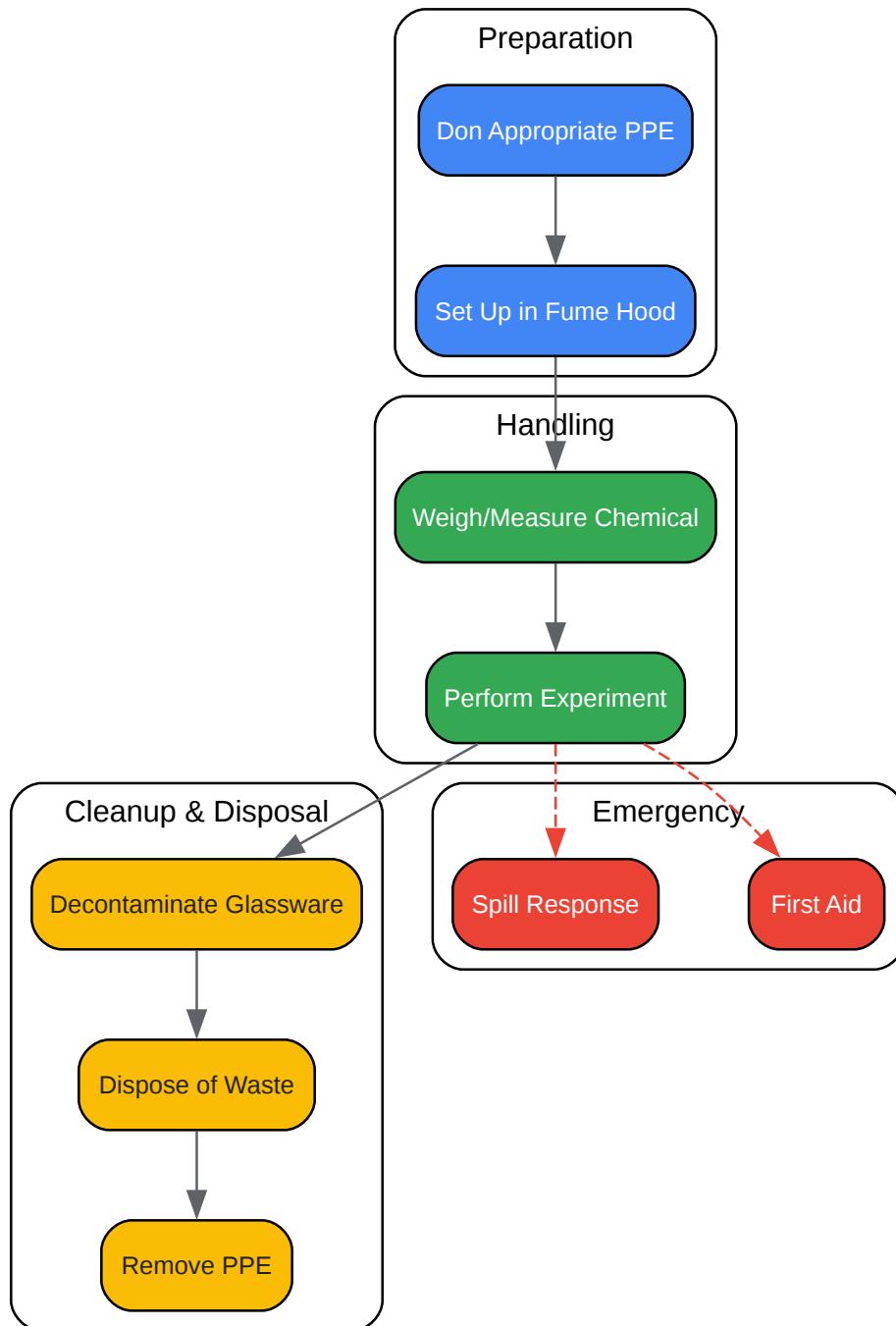
The following table summarizes key quantitative data for **1,3-Butanediol diacrylate**.

Property	Value
CAS Number	19485-03-1[5][6]
Molecular Formula	C ₁₀ H ₁₄ O ₄ [2]
Molecular Weight	198.22 g/mol [6]
Density	1.03 g/mL at 25 °C[5][6]
Flash Point	93 °C (199.4 °F) - closed cup[5][6]
Refractive Index	n _{20/D} 1.45[5][6]

Experimental Workflow

The following diagram illustrates the standard workflow for handling **1,3-Butanediol diacrylate** in a laboratory setting.

Workflow for Handling 1,3-Butanediol Diacrylate



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Caption: Standard operating procedure for handling **1,3-Butanediol diacrylate**.

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References

- 1. chemicalbook.com [chemicalbook.com]
- 2. static.cymitquimica.com [static.cymitquimica.com]
- 3. Safety Guideline [chemtrack.org]
- 4. datasheets.scbt.com [datasheets.scbt.com]
- 5. 1,3-丁二醇二丙烯酸酯 98% | Sigma-Aldrich [sigmaaldrich.com]
- 6. 1,3-Butanediol diacrylate 98 19485-03-1 [sigmaaldrich.com]
- 7. dermnetnz.org [dermnetnz.org]
- 8. hourglass-intl.com [hourglass-intl.com]
- 9. benchchem.com [benchchem.com]
- 10. acmeplastics.com [acmeplastics.com]
- 11. merckmillipore.com [merckmillipore.com]
- 12. cdhfinechemical.com [cdhfinechemical.com]
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